How to dissolve EGFR-IN-145 for cell culture

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Compound of Interest		
Compound Name:	EGFR-IN-145	
Cat. No.:	B10805567	Get Quote

Technical Support Center: EGFR-IN-145

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for dissolving and using **EGFR-IN-145** in cell culture experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is EGFR-IN-145 and why is its solubility a concern?

A1: **EGFR-IN-145** is an orally active and irreversible inhibitor of the Epidermal Growth Factor Receptor (EGFR), particularly targeting the L858R/T790M mutant.[1] Like many small molecule kinase inhibitors, it has hydrophobic properties that can lead to poor solubility in aqueous solutions like cell culture media.[2] This can cause the compound to precipitate, resulting in inaccurate dosing and unreliable experimental outcomes.[2]

Q2: What is the recommended solvent for preparing a stock solution of **EGFR-IN-145**?

A2: The recommended solvent for creating a high-concentration stock solution of **EGFR-IN-145** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).[2][3]

Q3: I dissolved **EGFR-IN-145** in DMSO, but it precipitated when I added it to my cell culture medium. What should I do?

A3: This common issue is known as "salting out."[2] The high salt and protein content in cell culture media can reduce the compound's solubility when it's transferred from a pure organic

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solvent like DMSO.[2] To prevent this, it is crucial to perform serial dilutions and ensure the final DMSO concentration in the culture medium is low.[2] Gentle warming to 37°C or brief sonication may also help if the compound precipitates out of the stock solution.[2][3]

Q4: What is the maximum concentration of DMSO that is safe for my cells?

A4: While cell line tolerance to DMSO can vary, it is standard practice to keep the final concentration of DMSO in the cell culture medium at or below 0.5%, and ideally below 0.1%, to minimize any solvent-induced cytotoxicity or off-target effects.[2][4] Always include a vehicle control in your experiments, which consists of the medium with the same final concentration of DMSO as your experimental samples.[2]

Q5: How should I store my **EGFR-IN-145** stock solutions?

A5: Aliquot your stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. [3] These aliquots should be stored at -20°C or -80°C.[3][4] It is recommended to use the stock solutions within one to six months of preparation.[4][5]

Q6: My working solution of **EGFR-IN-145** appears to be unstable. How should I handle it?

A6: Aqueous working solutions of **EGFR-IN-145** should be prepared fresh for each experiment and used immediately.[4] Long-term storage of diluted aqueous solutions is not recommended due to potential instability and adsorption of the compound to plasticware.[4]

Q7: I'm not observing a significant effect of **EGFR-IN-145** on my cells, even at high concentrations. What could be the problem?

A7: There are several potential reasons for this:

- Cell Line Insensitivity: Ensure your cell line has the specific EGFR mutations (L858R/T790M)
 that EGFR-IN-145 targets.[6] Wild-type EGFR cells may not be sensitive to this inhibitor.[6]
- Incorrect Drug Handling: Confirm that the compound has been stored correctly and that stock solutions have not undergone multiple freeze-thaw cycles.
- High Cell Density: A high density of cells can sometimes lead to drug resistance.[6] Consider optimizing your cell seeding density.[6]



 Compound Precipitation: Visually inspect your culture wells for any signs of precipitation. If precipitation is observed, refer to the troubleshooting workflow for insolubility.

Quantitative Data Summary

The following tables summarize key quantitative information for EGFR-IN-145.

Table 1: Solubility Information

Solvent	Solubility	Notes
DMSO	≥ 10 mg/mL to 83 mg/mL	Recommended for preparing primary stock solutions.[2][4]
Water	Insoluble or slightly soluble	Not recommended for initial reconstitution.[3][4]
Ethanol	Insoluble or slightly soluble	Not recommended as a primary solvent.[3][4]

Note: The solubility of a compound can vary depending on purity, temperature, and solvent grade. A small-scale solubility test is recommended before preparing a large volume of stock solution.[4]

Table 2: In Vitro Activity (IC50)

Cell Line	Target	IC50
H1975	L858R/T790M mutant EGFR	4 nM
HCC827	delE746-A750 mutant EGFR	28 nM
Kinase Assay	EGFR Kinase	21 nM

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:



- EGFR-IN-145 powder
- Anhydrous, high-purity DMSO[3]
- Sterile microcentrifuge tubes or amber glass vials[4]
- Calibrated analytical balance[4]
- Pipettes and sterile, filtered pipette tips[4]
- Vortex mixer[4]
- Optional: Sonicator[4]

Procedure:

- Allow the vial of **EGFR-IN-145** powder to equilibrate to room temperature before opening.[2]
- Gently tap the vial to ensure all the powder is at the bottom.
- Weigh the desired amount of **EGFR-IN-145**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.51 mg of the compound.[4]
- Add the calculated volume of anhydrous DMSO to the vial containing the powder.[4]
- Tightly cap the vial and vortex thoroughly until the compound is completely dissolved.[4] If necessary, sonicate for a few minutes to aid dissolution.[2][4]
- Visually inspect the solution to confirm there are no visible particulates.[2][4]
- Aliquot the stock solution into single-use vials and store at -20°C or -80°C.[3]

Protocol 2: Preparation of a 10 μM Working Solution for Cell Culture

Procedure:

Thaw a single aliquot of the 10 mM EGFR-IN-145 stock solution at room temperature.[4]

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- Perform a 1:1000 dilution of the stock solution into your cell culture medium. For example, add 1 μL of the 10 mM stock solution to 999 μL of cell culture medium.[4]
- Mix thoroughly by gentle vortexing or by pipetting up and down.[4] This will result in a 10 μM working solution with a final DMSO concentration of 0.1%.[4]
- Use the prepared working solution immediately. Do not store diluted aqueous solutions of the inhibitor.[4]

Protocol 3: General Workflow for a Cell-Based EGFR Inhibition Assay

This protocol provides a general workflow for assessing the inhibitory activity of **EGFR-IN-145** on EGFR phosphorylation via Western blot.

Materials:

- Cancer cell line with high EGFR expression (e.g., H1975)[3]
- Complete and serum-free cell culture medium[3]
- EGFR-IN-145 stock solution (in DMSO)[3]
- Recombinant human EGF[3]
- Phosphate-buffered saline (PBS)[3]
- RIPA lysis buffer[1]
- Primary antibodies (p-EGFR, total EGFR) and HRP-conjugated secondary antibody[1]
- ECL chemiluminescent substrate[1]

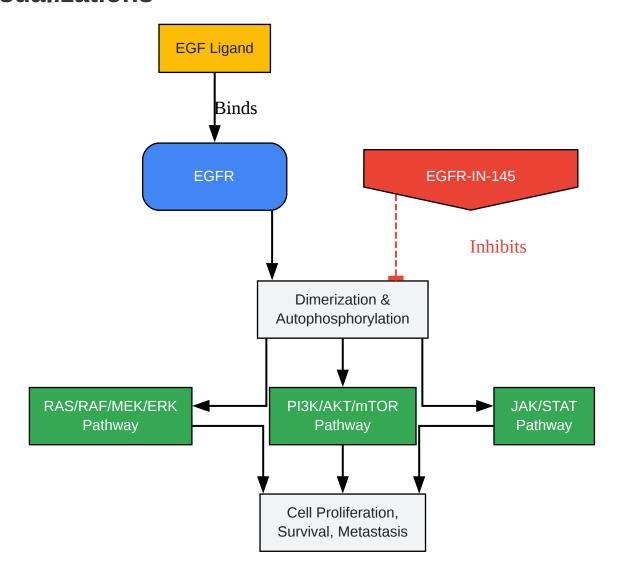
Procedure:

- Cell Seeding: Seed cells in 6-well plates and grow to 70-80% confluency.[7]
- Serum Starvation: Serum-starve the cells for 16-24 hours in serum-free medium to reduce basal EGFR phosphorylation.[1]



- Inhibitor Treatment: Pre-treat the cells with various concentrations of **EGFR-IN-145** (e.g., 10 nM, 100 nM, 1 μ M) or a vehicle control (DMSO) for 2 hours.[1]
- EGF Stimulation: Stimulate the cells with 100 ng/mL of EGF for 15 minutes at 37°C.[1]
- Cell Lysis: Wash cells with ice-cold PBS and lyse them in ice-cold RIPA buffer.[1]
- Protein Quantification: Determine the protein concentration of the cell lysates.[1]
- Western Blotting: Perform SDS-PAGE and Western blotting to detect the levels of phosphorylated EGFR and total EGFR.[1]

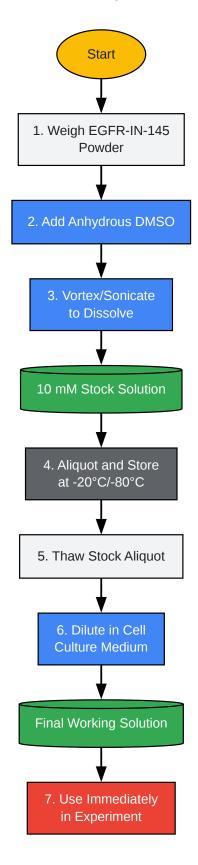
Visualizations





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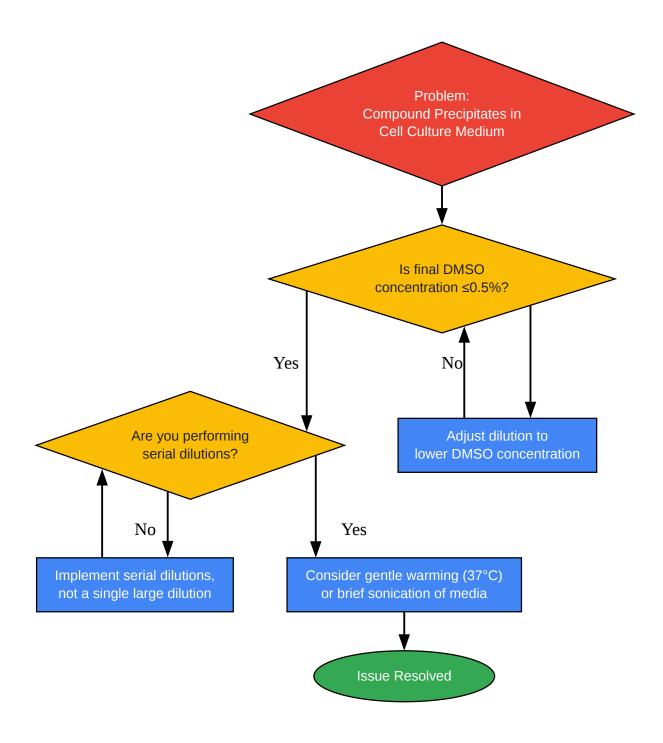
Caption: EGFR signaling pathway and inhibition by EGFR-IN-145.





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Caption: Workflow for preparing **EGFR-IN-145** solutions.



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Caption: Troubleshooting workflow for insolubility issues.



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